

Technical Monograph: Pomalidomide-C7-NH2 in PROTAC Design[1]

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Compound of Interest

Compound Name: Pomalidomide-7-NH2

Cat. No.: B12407825

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Executive Summary & Chemical Identity

Pomalidomide-C7-NH2 (also known as Pomalidomide 4'-alkylC7-amine) is a specialized E3 ligase ligand-linker conjugate used in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[1][2] It consists of the immunomodulatory imide drug (IMiD) Pomalidomide, which targets the Cereblon (CRBN) E3 ubiquitin ligase, attached to a 7-carbon alkyl chain terminating in a primary amine.[1]

This compound serves as a critical "plug-and-play" module.[1] The amine handle allows for rapid conjugation to a ligand targeting a Protein of Interest (POI) containing a carboxylic acid or activated ester, facilitating the generation of bivalent PROTAC molecules.[1]

Core Chemical Data

Property	Data
Common Name	Pomalidomide-C7-NH2
Systematic Name	4-[(7-aminoheptyl)amino]-2-(2,6-dioxopiperidin-3-yl)isoindoline-1,3-dione
CAS Number (Free Base)	2093387-55-2
CAS Number (HCl Salt)	2446474-05-9
Molecular Weight (Free Base)	386.45 g/mol
Molecular Weight (HCl Salt)	422.91 g/mol
Molecular Formula	C ₂₀ H ₂₆ N ₄ O ₄ (Free Base)
Solubility	DMSO (>50 mg/mL); DMF; Low solubility in water/ethanol
Appearance	Yellow solid (characteristic of 4-amino substituted phthalimides)

Mechanism of Action & Linkerology

The CRBN Binding Interface

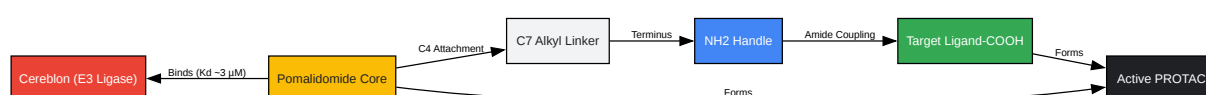
Pomalidomide binds to the thalidomide-binding domain (TBD) of Cereblon (CRBN), a substrate receptor of the CRL4 E3 ubiquitin ligase complex.^[1]

- **Glutarimide Ring:** Mimics a uridine ring and inserts into the tri-tryptophan pocket (Trp380, Trp386, Trp400) of CRBN.^[1] This interaction is critical and must remain unmodified.
- **Phthalimide Ring:** Protrudes from the pocket.^[1] The C4 position (where the linker is attached) is solvent-exposed, making it the ideal exit vector for linkers without disrupting CRBN binding.^[1]

The C7 Linker Strategy

The 7-carbon alkyl chain ("C7") is not merely a passive connector; it determines the spatial arrangement of the Ternary Complex (POI—PROTAC—E3).^[1]

- **Spatial Reach:** A C7 alkyl chain provides a linear extension of approximately 8–10 Å.^[1] This length is often chosen in "linker scans" to bridge the gap between the E3 ligase and the POI without inducing steric clashes.
- **Entropic Balance:** Alkyl chains are flexible.^[1] While they allow the E3 and POI to find a productive orientation for ubiquitin transfer, excessive flexibility (entropy) can reduce binding affinity.^[1] C7 represents a "Goldilocks" zone for many targets (e.g., BRD4, ALK).^[1]



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Figure 1: Structural logic of Pomalidomide-C7-NH2 in PROTAC assembly.

Synthesis & Preparation

Preferred Route: SNAr on 4-Fluorothalidomide

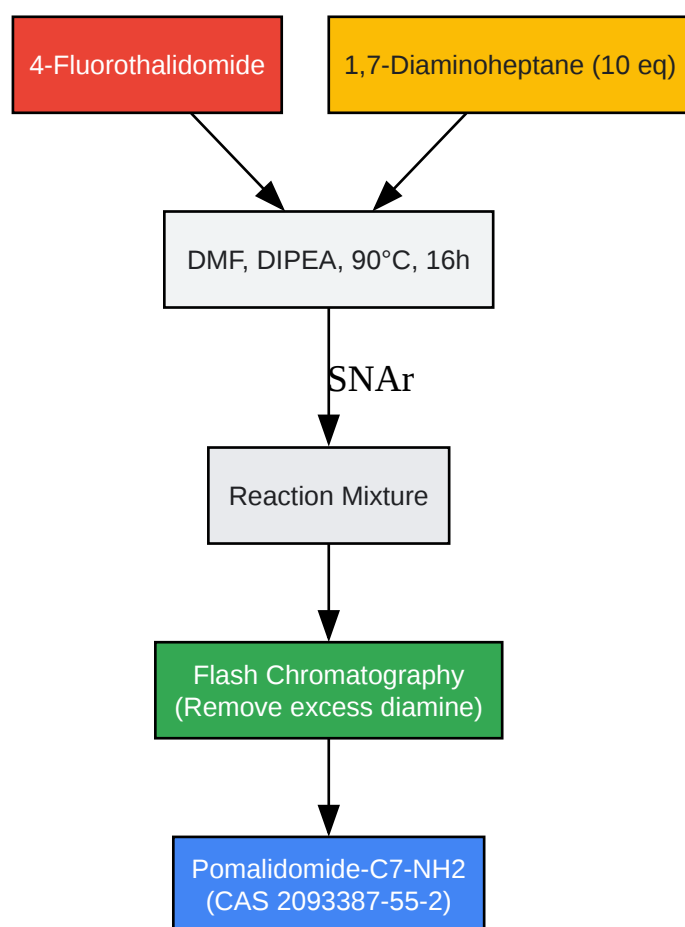
While Pomalidomide (4-amino-thalidomide) is commercially available, direct alkylation of its aniline nitrogen is chemically inefficient due to low nucleophilicity and the risk of over-alkylation.^[1]

The Expert Protocol: The industry-standard method utilizes 4-fluorothalidomide (2-(2,6-dioxopiperidin-3-yl)-4-fluoroisoindoline-1,3-dione) as the starting material.^[1] The fluorine atom at the C4 position is highly susceptible to Nucleophilic Aromatic Substitution (SNAr) by primary amines.^[1]

Step-by-Step Methodology

- **Reagents:** 4-Fluorothalidomide (1.0 eq), 1,7-Diaminoheptane (5.0–10.0 eq), DIPEA (2.0 eq).^[1]
 - **Critical Insight:** Use a large excess of diamine (5-10 equivalents).^[1] This prevents the formation of the "dimer" byproduct (Pomalidomide-Linker-Pomalidomide), where both amine ends react with fluorothalidomide.^[1]

- Solvent: DMF or NMP (anhydrous).[1]
- Conditions: Heat to 90°C for 12–16 hours.
- Workup:
 - Dilute reaction mixture with water/brine.[1]
 - Extract with Ethyl Acetate.[1]
 - Wash organic layer extensively with water to remove the excess diamine.[1]
- Purification: Flash column chromatography (DCM:MeOH gradient, typically 95:5 to 90:10) or Preparative HPLC (Water/Acetonitrile + 0.1% Formic Acid).[1]



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Figure 2: Synthesis pathway via Nucleophilic Aromatic Substitution (SNAr).^[1]

Conjugation Protocols

As a Senior Application Scientist, I recommend the following protocols for coupling Pomalidomide-C7-NH₂ to your target ligand.

A. Amide Coupling (Standard)

Used when the POI ligand has a free Carboxylic Acid (-COOH).^[1]

- Activation: Dissolve POI Ligand-COOH (1.0 eq) in DMF. Add HATU (1.1 eq) and DIPEA (3.0 eq).^[1] Stir for 15 minutes at Room Temperature (RT) to form the active ester.^[1]
- Coupling: Add Pomalidomide-C7-NH₂ (HCl salt, 1.0–1.2 eq).
- Reaction: Stir at RT for 2–4 hours. Monitor by LC-MS for the disappearance of the acid (M+1) and appearance of the PROTAC mass.^[1]
- Note: If using the HCl salt of Pomalidomide-C7-NH₂, ensure sufficient base (DIPEA) is added to neutralize the salt and liberate the nucleophilic amine.^[1]

B. Reductive Amination

Used when the POI ligand has an Aldehyde (-CHO).^[1]

- Imine Formation: Dissolve Ligand-CHO (1.0 eq) and Pomalidomide-C7-NH₂ (1.0 eq) in DCM/MeOH (1:1) or DCE.^[1] Add catalytic Acetic Acid.^[1] Stir for 1 hour.
- Reduction: Add Sodium Triacetoxyborohydride (STAB, 3.0 eq). Stir overnight at RT.
- Advantage: This creates a secondary amine linkage, which preserves positive charge at physiological pH, potentially improving solubility.

Quality Control & Validation

Every batch of Pomalidomide-C7-NH₂ must be validated before PROTAC synthesis to ensure library integrity.^[1]

- HPLC Purity: >95% at 254 nm.
 - Impurity Watch: Check for the "dimer" peak (MW ~530+), which elutes significantly later due to high lipophilicity.[1]
- ¹H NMR (DMSO-d₆):
 - δ 11.0 ppm: Broad singlet (Glutarimide NH).[1]
 - δ 6.5–7.5 ppm: Aromatic protons (Pomalidomide core).[1]
 - δ 3.2 ppm: Quartet/Triplet (-NH-CH₂-alkyl).[1]
 - δ 1.2–1.6 ppm: Multiplet (Alkyl chain protons).[1]
- Storage: Store at -20°C, desiccated. The primary amine is stable but can absorb CO₂ (carbamate formation) if exposed to air for prolonged periods.[1]

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